

# A Comparative Guide to Gunshot Residue (GSR) Collection Methods for Rhodizonate Analysis

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## Compound of Interest

Compound Name: Sodium rhodizonate

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This guide provides an objective comparison of different collection methods for Gunshot Residue (GSR) analysis using the **sodium rhodizonate** test for the detection of lead. The performance of each method is evaluated based on available experimental data to assist researchers in selecting the most suitable technique for their specific needs.

## Comparison of GSR Collection Method Performance

The efficiency of GSR collection is paramount for accurate downstream analysis. The choice of collection method can significantly impact the number of particles recovered and, consequently, the sensitivity of the rhodizonate test. The following table summarizes the performance of common GSR collection methods based on existing research.

Collection Method	Principle	Particle Recovery Efficiency	Advantages	Disadvantages	Suitable Surfaces
Adhesive Tape Lift (Stub)	Adhesion	High. Adhesive stubs have shown greater collection efficiency in recovering characteristic GSR particles compared to swabs.[1][2]	Simple to use, preserves particle morphology for confirmatory analysis (e.g., SEM/EDX), effective on a variety of surfaces.[3]	Can lose tackiness, potentially leaving some residue behind. The number of dabbing motions can influence efficiency.[4]	Skin, clothing, and other dry, relatively smooth surfaces.[3]
Swabbing	Adsorption & Mechanical Transfer	Moderate. Swabs have been found to be less efficient than adhesive stubs in some studies, with a lower rate of positive results for GSR particles.[1][2]	Can be used on both wet and dry surfaces, effective for irregular or contoured surfaces.[3]	May be less efficient for particle collection than tape lifts, can introduce contaminants from the swab material, and may not preserve particle morphology as well.	Skin (hands, face), clothing, and inanimate objects.[3]
Filter Paper Method	Absorption & Transfer	High. A study comparing it to adhesive foil methods for the	High-quality detection, allows for simple and efficient	May require more time and expertise compared to	Hands and other skin surfaces.

		rhodizonate test found it to be the most effective and robust, performing well on both dry and humidified hands.[5][6]	confirmation by SEM/EDX. [5][6]	other methods.[6]	
Vacuum Lifting	Suction	Variable. More commonly used for collecting residues from larger, textured surfaces like clothing for subsequent analysis by methods other than the direct rhodizonate test.[7]	Can collect from a large area, potentially increasing the total amount of residue collected.[7]	Less common for direct rhodizonate testing, may collect a large amount of background debris, and the equipment is more complex.	Clothing and other porous or large surfaces.

## Experimental Protocols

Detailed methodologies are crucial for reproducible and reliable results. Below are the experimental protocols for GSR collection using different methods, followed by the procedure for the **sodium rhodizonate** test.

### Adhesive Tape Lift (Stub) Collection Protocol

- Preparation: Wear powder-free gloves to prevent contamination. Label the GSR collection stub with a unique identifier.
- Collection: Remove the protective backing from the adhesive surface of the stub. Firmly press the adhesive surface against the area to be sampled (e.g., the web of the hand).
- Dabbing: Lift and press the stub repeatedly (dabbing motion) over the entire sampling area to ensure thorough collection. For hands, it is recommended to dab 50-100 times to maximize collection efficiency.[\[4\]](#)
- Storage: After collection, place the protective cover back on the stub or place it in a clean, labeled container to prevent contamination during transport and storage.

## Swab Collection Protocol

- Preparation: Wear powder-free gloves. Moisten a sterile cotton or polyester swab with a small amount of 5% nitric acid or deionized water. The use of a wetting agent can enhance collection from skin.
- Collection: Swab the target area (e.g., back of the hand, palm) with firm and even strokes, rotating the swab as you proceed to use its entire surface.
- Storage: Allow the swab to air dry in a clean environment before placing it in a labeled, sterile container.

## Filter Paper Collection Protocol

- Preparation: Wear powder-free gloves. Lightly moisten a clean filter paper with 0.1N Hydrochloric Acid (HCl).[\[8\]](#)
- Collection: Firmly press the moistened filter paper onto the surface being tested (e.g., a suspected bullet hole on clothing or a shooter's hand).
- Drying: Carefully remove the filter paper and allow it to air dry completely, or use a hot air blower.[\[8\]](#)

## Vacuum Lifting Collection Protocol

- Preparation: Use a portable vacuum device equipped with a new, clean filter (e.g., fiberglass or Teflon).[7]
- Collection: Hold the vacuum nozzle slightly above the surface of the item to be sampled (e.g., clothing). Vacuum the entire area of interest systematically.
- Sample Recovery: Carefully remove the filter from the vacuum device using clean forceps. Place the filter in a labeled, sterile petri dish or container. The collected debris on the filter can then be subjected to chemical testing.

## Sodium Rhodizonate Test Protocol for Lead Detection

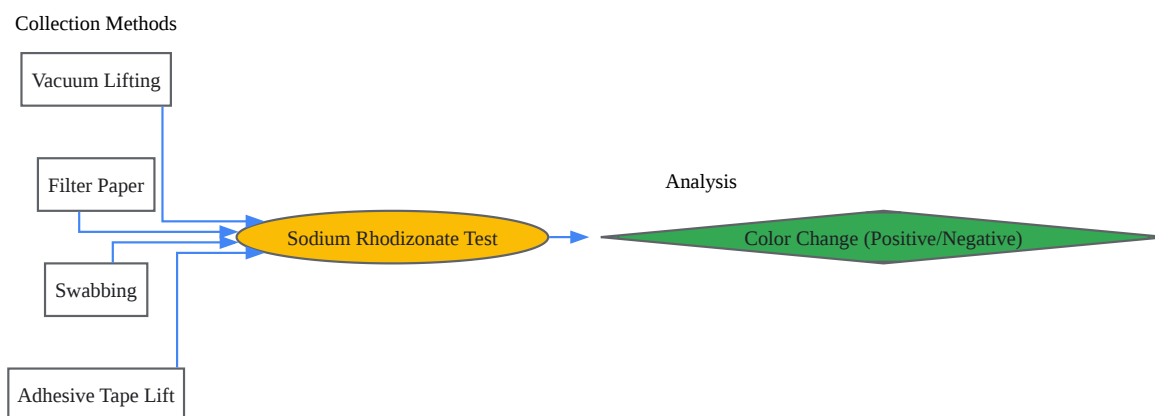
The **sodium rhodizonate** test is a colorimetric method used to detect the presence of lead (and barium).[9] A positive reaction with lead under acidic conditions results in a scarlet to purplish-red color.[10][11]

- Reagent Preparation:
  - **Sodium Rhodizonate** Solution: Prepare a fresh, saturated solution of **sodium rhodizonate** in distilled water. The solution should be orange.[8]
  - Tartaric Acid Solution (5%): Dissolve 5g of tartaric acid in 100mL of distilled water.
  - Hydrochloric Acid Solution (0.1N): Dilute concentrated HCl appropriately with distilled water.
- Test Procedure:
  - For Tape Lifts/Filters/Swabs:
    1. Place the collection medium (tape, filter, or swab) on a clean, non-reactive surface.
    2. Spray or apply a few drops of the 5% tartaric acid solution to the sample.
    3. Spray or apply a few drops of the freshly prepared **sodium rhodizonate** solution. A pink or red-brown color indicates the possible presence of lead or other heavy metals.[11]

4. To confirm the presence of lead, spray or apply a few drops of the 0.1N HCl solution. If the color changes to a blue-violet or purplish-red, the presence of lead is confirmed.[11]
- For Direct Testing on a Surface:
    1. Spray the area of interest with the 5% tartaric acid solution.
    2. Spray the area with the **sodium rhodizonate** solution.
    3. Observe for a color change and confirm with the HCl solution as described above.

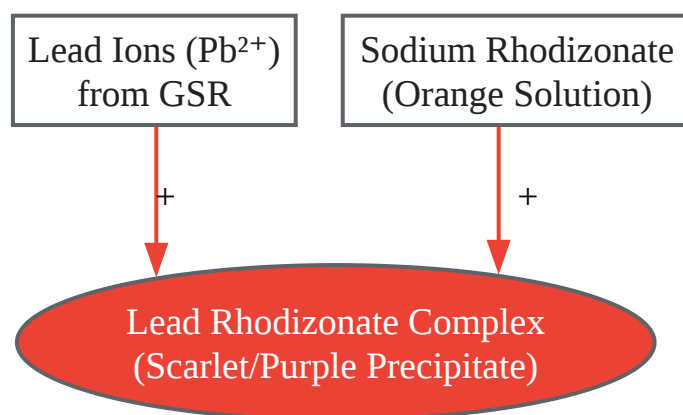
## Visualizing the Process: Diagrams

To better illustrate the experimental workflows and the chemical reaction involved, the following diagrams are provided.



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Caption: Experimental workflow for GSR collection and rhodizonate analysis.



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Caption: Chemical reaction of **sodium rhodizonate** with lead ions.

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